

Tris(2-chloroisopropyl) phosphate chemical structure and isomers

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Compound of Interest

Compound Name: *Tris(2-chloroisopropyl) phosphate*

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An In-depth Technical Guide to **Tris(2-chloroisopropyl) phosphate** (TCIPP): Chemical Structure and Isomers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, isomers, synthesis, and analytical methodologies for **Tris(2-chloroisopropyl) phosphate** (TCIPP), a widely used organophosphate flame retardant.

Chemical Structure and Isomers

Tris(2-chloroisopropyl) phosphate, commonly referred to as TCIPP, is a chlorinated organophosphate ester with the chemical formula $C_9H_{18}Cl_3O_4P$.^{[1][2]} The predominant isomer, and the one most commonly associated with the CAS number 13674-84-5, is tris(2-chloro-1-methylethyl) phosphate.^[3] Its molecular structure consists of a central phosphate group esterified with three 2-chloroisopropyl side chains.^[1]

Commercial TCIPP is not a single compound but a complex mixture of four primary structural isomers.^[3] The composition of this mixture can vary between manufacturers and even different production batches.^[3] The four main isomers, in their typical order of elution on a non-polar gas chromatography (GC) column, are:

- Tris(2-chloro-1-methylethyl) phosphate (TCIPP1): The most abundant isomer.^[4]

- Bis(2-chloro-1-methylethyl) (2-chloropropyl) phosphate (TCIPP2)
- Bis(2-chloropropyl)(2-chloro-1-methylethyl) phosphate (TCIPP3)
- Tris(2-chloropropyl) phosphate (TCIPP4)[4]

The relative abundance of these isomers in a typical technical mixture is summarized in the table below.

Isomer Composition of Commercial TCIPP

Isomer	Common Name	CAS Number	Typical Abundance (%)
Tris(2-chloro-1-methylethyl) phosphate	TCIPP1	13674-84-5	71 ± 1
Bis(2-chloro-1-methylethyl) (2-chloropropyl) phosphate	TCIPP2	76025-08-6	26 ± 0.4
Bis(2-chloropropyl)(2-chloro-1-methylethyl) phosphate	TCIPP3	76649-15-5	3 ± 0.5
Tris(2-chloropropyl) phosphate	TCIPP4	6145-73-9	0.1 ± 0.02

Data sourced from a study analyzing commercial TCIPP mixtures.[4]

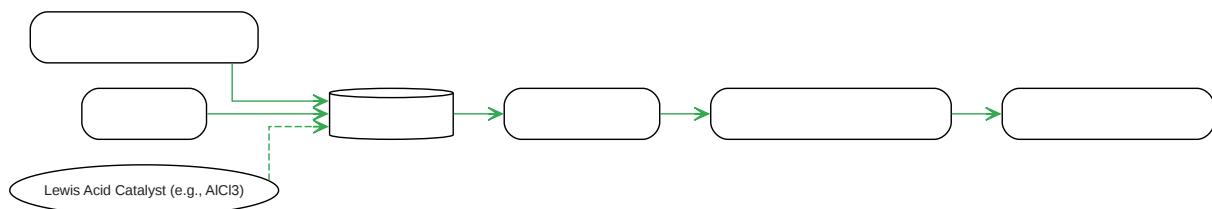
TCIPP Isomers

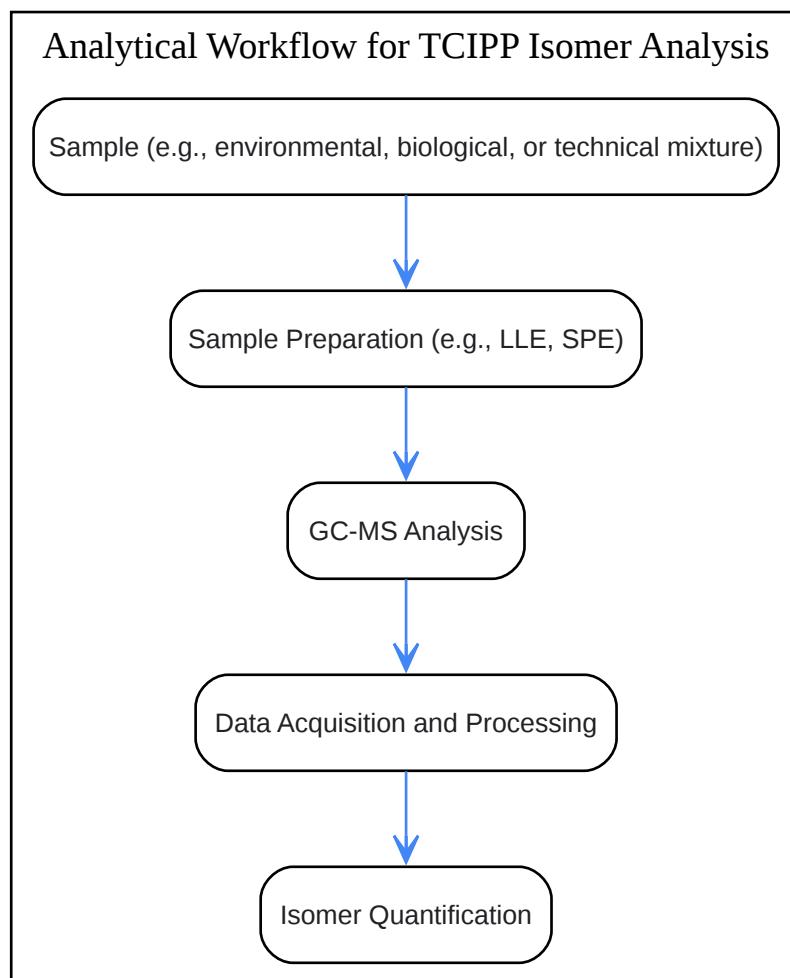
Tris(2-chloropropyl) phosphate (TCIPP4)

Bis(2-chloropropyl)(2-chloro-1-methylethyl) phosphate (TCIPP3)

Bis(2-chloro-1-methylethyl) (2-chloropropyl) phosphate (TCIPP2)

Tris(2-chloro-1-methylethyl) phosphate (TCIPP1)





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- 3. Introduction - NTP Technical Report on the Toxicology and Carcinogenesis Studies of an Isomeric Mixture of Tris(chloropropyl) Phosphate Administered in Feed to Sprague Dawley

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- 4. Isomers of tris(chloropropyl) phosphate (TCPP) in technical mixtures and environmental samples - PubMed [pubmed.ncbi.nlm.nih.gov]
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